

Thioanisole-d3 certificate of analysis

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Compound of Interest

Compound Name: *Thioanisole-d3*

Cat. No.: *B15142115*

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An In-depth Technical Guide to the Certificate of Analysis for **Thioanisole-d3**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is a representative technical guide and not a Certificate of Analysis for any specific batch of **Thioanisole-d3**. The data presented are typical for a high-purity deuterated standard and should be considered illustrative. Always refer to the supplier-specific Certificate of Analysis for lot-specific data.

Product Information

Thioanisole-d3 is the deuterated form of Thioanisole, where the three hydrogen atoms of the methyl group are replaced with deuterium. It is commonly used as an internal standard in analytical methods, particularly in mass spectrometry-based assays, for the quantification of Thioanisole and related compounds.

Parameter	Specification	Reference
Chemical Name	(Methyl-d3)sulfanylbenezene	N/A
Synonyms	Phenyl methyl-d3 sulfide	N/A
Molecular Formula	C ₇ H ₅ D ₃ S	[1]
Molecular Weight	127.22 g/mol	[1]
CAS Number	Not available for d3	N/A
Appearance	Colorless to pale yellow liquid	[2]
Solubility	Soluble in organic solvents (e.g., ether, benzene, alcohol)	[2]

Analytical Data

The following table summarizes the typical analytical specifications and results for a high-purity **Thioanisole-d3** reference standard.

Test	Method	Specification	Typical Result
Chemical Purity	Gas Chromatography-Mass Spectrometry (GC-MS)	$\geq 99.0\%$	99.8%
Isotopic Purity	Mass Spectrometry (MS) or Nuclear Magnetic Resonance (NMR) Spectroscopy	$\geq 98\%$ Deuterium Incorporation	99.5%
Identity	^1H NMR Spectroscopy	Conforms to structure	Conforms
Identity	Mass Spectrometry (MS)	Conforms to structure	Conforms
Water Content	Karl Fischer Titration	$\leq 0.1\%$	0.05%
Residual Solvents	Headspace Gas Chromatography (HS-GC)	$\leq 0.5\%$	Complies

Experimental Protocols

Chemical Purity by Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To determine the chemical purity of **Thioanisole-d3** and identify any potential impurities.

Instrumentation:

- Gas Chromatograph coupled to a Mass Spectrometer (GC-MS).
- Column: HP-1MS, 30 m x 0.25 mm, 0.25 μm film thickness (or equivalent).

Method:

- Injector Temperature: 250 $^{\circ}\text{C}$

- Oven Program:
 - Initial Temperature: 60 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 280 °C.
 - Hold: 5 minutes at 280 °C.
- Carrier Gas: Helium at a constant flow of 1.0 mL/min.
- Injection Volume: 1 µL (split ratio 50:1).
- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Scan Range: m/z 40-300.

Data Analysis: The purity is calculated based on the peak area percentage of the main component relative to the total peak areas in the chromatogram.

Identity by ¹H NMR Spectroscopy

Objective: To confirm the structural identity of **Thioanisole-d3**.

Instrumentation:

- NMR Spectrometer (e.g., 400 MHz).

Method:

- Solvent: Chloroform-d (CDCl₃) or Methanol-d₄ (CD₃OD).
- Concentration: Approximately 10 mg/mL.
- Parameters: Standard proton NMR acquisition parameters.

Expected Spectrum:

- The ^1H NMR spectrum of **Thioanisole-d3** is expected to show signals corresponding to the aromatic protons.[3][4]
- The characteristic singlet for the methyl protons at ~2.5 ppm in non-deuterated Thioanisole should be absent or significantly reduced in intensity, confirming successful deuteration.

Water Content by Karl Fischer Titration

Objective: To determine the water content in the **Thioanisole-d3** sample.

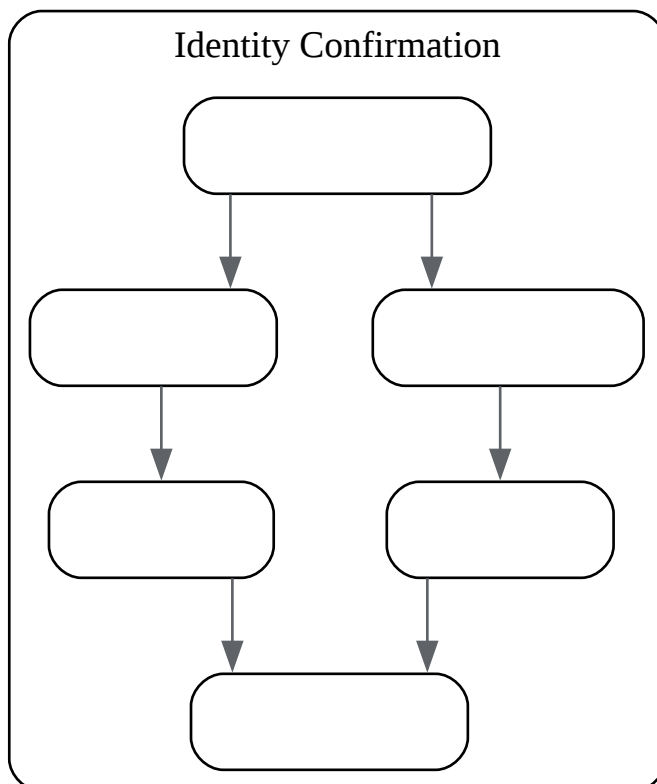
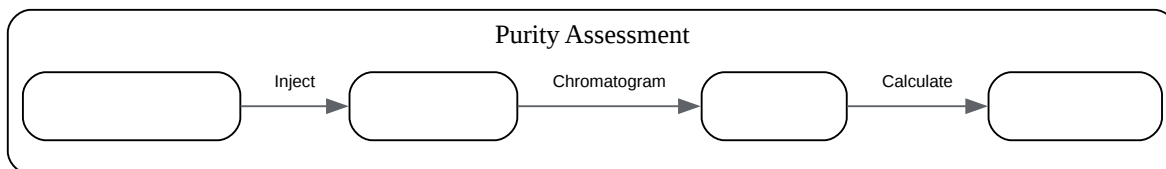
Instrumentation:

- Coulometric Karl Fischer Titrator.

Method:

- The instrument is prepared according to the manufacturer's instructions.
- A known amount of the sample is injected into the titration cell containing the Karl Fischer reagent.
- The titration is performed automatically, and the water content is calculated based on the amount of iodine consumed.[5][6][7][8]

Visualizations



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